

Information on Disposal Procedures for "Perastine" is Currently Unavailable

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Compound of Interest		
Compound Name:	Perastine	
Cat. No.:	B1679566	Get Quote

Comprehensive searches for established disposal procedures for a chemical substance identified as "**Perastine**" have not yielded specific guidelines for its waste management. The information available pertains to a biochemical intended for research purposes only and should not be confused with the similarly named medical device, "Peristeen."

Chemical Identity and Safety Information

"**Perastine**" is identified as a biochemical with the CAS Number 4960-10-5.[1][2] It is supplied as an off-white to white solid and is soluble in DMSO.[1] For laboratory handling and storage, the following general precautions are advised:

Storage:

- Short-term: Store at 0 4°C in a dry, dark environment for days to weeks.[1]
- Long-term: For extended periods (months to years), it is recommended to store "Perastine" at -20°C.[1]

Handling:

- The substance is shipped under ambient temperature conditions.[1]
- It is explicitly stated that "Perastine" is for research use only and not for sale to patients.[1]



Due to the absence of specific disposal protocols, researchers, scientists, and drug development professionals handling "**Perastine**" should adhere to general best practices for chemical waste management. It is imperative to consult your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company to determine the appropriate disposal methods in accordance with local, state, and federal regulations.

Distinction from the "Peristeen" Medical Device

It is crucial to differentiate the chemical "**Perastine**" from the "Peristeen" transanal irrigation system, a medical device used for bowel management.[3][4][5] The disposal procedures for the components of the "Peristeen" system are straightforward and involve standard household waste disposal.

Disposal of "Peristeen" Components:

- The used catheter should be placed back into its packaging, disconnected from the system, and discarded in the garbage.[6][7]
- The balloon catheter should be disposed of with normal household waste and should not be flushed down the toilet.[8][9][10]

Due to the lack of detailed information regarding the chemical properties, decomposition products, and potential hazards of "**Perastine**," no quantitative data for disposal, experimental protocols for neutralization, or logical workflows for its disposal can be provided at this time. Professionals in possession of this chemical should seek expert guidance for its safe disposal.

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References

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